

Application Notes and Protocols for E235 Steel in Hydraulic Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E235

Cat. No.: B1663354

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **E235** steel, a non-alloy quality steel, and its application in hydraulic and pneumatic power systems. The information is tailored for professionals in research and development who may encounter this material in laboratory equipment or drug manufacturing machinery.

Introduction to E235 Steel

E235 is a carbon steel grade designated under European standards, primarily EN 10305-1 and EN 10305-4, for seamless cold-drawn tubes.^{[1][2]} It is characterized by its excellent dimensional accuracy and a smooth surface finish, making it highly suitable for precision applications. Its weldability and machinability also contribute to its widespread use in hydraulic circuits and general engineering.^{[2][3][4]} The designation "**E235**" indicates that the steel is intended for machining and has a minimum yield strength of 235 MPa.^[3]

Material Properties of E235 Steel

The performance of **E235** steel in hydraulic systems is directly related to its chemical composition and mechanical properties. These are summarized in the tables below.

Data Presentation

Table 1: Chemical Composition of **E235** Steel

Element	Content (%)
Carbon (C)	≤ 0.17
Silicon (Si)	≤ 0.35
Manganese (Mn)	≤ 1.20
Phosphorus (P)	≤ 0.025
Sulfur (S)	≤ 0.025
Aluminum (Al)	≥ 0.020

Source:[5][6]

Table 2: Mechanical Properties of **E235** Steel Tubing (+N Delivery Condition - Normalized)

Property	Value
Tensile Strength (Rm)	360 - 510 MPa
Yield Strength (ReH)	≥ 235 MPa
Elongation (A%)	$\geq 25\%$

Source:[5][7]

Application in Hydraulic Systems

E235 steel is predominantly used for the manufacturing of seamless precision steel tubes for hydraulic and pneumatic power systems.[4][7] Its key applications include:

- Hydraulic Lines: For the conveyance of hydraulic fluid under pressure.
- Cylinder Bodies: In the construction of hydraulic cylinders.
- Piston Rods: Where high precision and strength are required.
- Fittings and Adapters: Due to its good machinability.

The selection of **E235** for these applications is governed by its balance of strength, ductility, and cost-effectiveness.

Experimental Protocols for Material Verification

To ensure the suitability and safety of **E235** steel tubes in hydraulic systems, a series of verification tests are performed. The following are detailed protocols for key experiments.

Tensile Testing

Objective: To determine the yield strength, ultimate tensile strength, and elongation of **E235** steel tubing to verify compliance with EN 10305-1 standards.

Apparatus:

- Universal Testing Machine (UTM)
- Extensometer
- Calipers for dimensional measurement

Procedure:

- Sample Preparation:
 - Cut a section of the **E235** tube of sufficient length.
 - Machine a "dog-bone" shaped specimen from the tube section according to ASTM E8/E8M or ISO 6892-1 standards. The dimensions will depend on the tube diameter and wall thickness.
 - Measure and record the initial gauge length and cross-sectional area of the specimen.
- Test Execution:
 - Secure the specimen in the grips of the Universal Testing Machine.
 - Attach the extensometer to the gauge length of the specimen.

- Apply a tensile load at a constant rate of strain until the specimen fractures. The loading rate should be set according to the relevant standard.
- Continuously record the applied load and the elongation of the specimen.
- Data Analysis:
 - Plot the stress-strain curve from the recorded data.
 - Determine the yield strength (the point at which the material begins to deform plastically).
 - Identify the ultimate tensile strength (the maximum stress the material can withstand).
 - After fracture, fit the two pieces of the specimen together and measure the final gauge length to calculate the percentage elongation.

Burst Pressure Testing

Objective: To determine the maximum pressure an **E235** steel tube can withstand before rupturing, ensuring it meets the safety requirements for a given hydraulic system.

Apparatus:

- High-pressure hydraulic pump
- Pressure transducer and data acquisition system
- Test chamber for safe containment during the test
- Appropriate fittings to seal the tube ends

Procedure:

- Sample Preparation:
 - Cut a representative length of the **E235** tube.
 - Securely seal both ends of the tube using appropriate high-pressure fittings. One end should have an inlet for the hydraulic fluid.

- Test Execution:
 - Place the prepared tube sample inside the protective test chamber.
 - Connect the hydraulic pump to the inlet of the tube.
 - Fill the tube with hydraulic fluid, ensuring all air is purged from the system.
 - Gradually increase the internal pressure at a controlled rate.
 - Continuously monitor and record the pressure using the transducer and data acquisition system.
 - Continue to increase the pressure until the tube bursts.
- Data Analysis:
 - The burst pressure is the maximum pressure recorded just before the tube failure.
 - Compare the experimental burst pressure with the calculated theoretical burst pressure and the requirements of the specific application.

Hydrostatic Testing (Proof Pressure Test)

Objective: To verify the integrity of the **E235** steel tube and detect any leaks or weaknesses under a specified proof pressure without causing permanent deformation.

Apparatus:

- Hydraulic pressure pump with a calibrated pressure gauge
- Water or a suitable hydraulic fluid
- Fittings to seal the tube ends

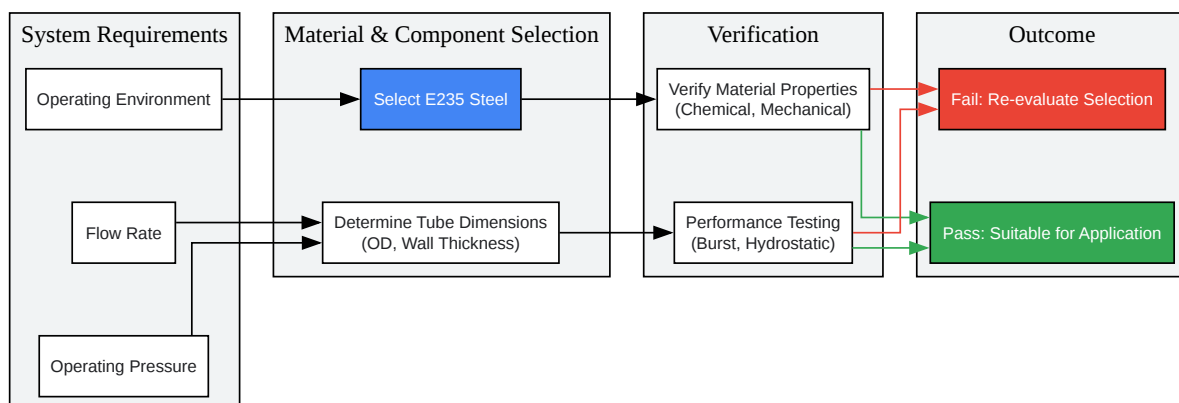
Procedure:

- Sample Preparation:

- Prepare the tube sample as described in the Burst Pressure Testing protocol.
- Test Execution:
 - Fill the tube with the test fluid, removing all air.
 - Increase the pressure to the specified proof pressure (typically a percentage of the calculated burst pressure or as defined by the application standard).
 - Hold the proof pressure for a specified duration (e.g., 30-60 seconds).
 - Visually inspect the tube for any signs of leakage, bulging, or other deformation during the holding period.
- Data Analysis:
 - The tube passes the test if it withstands the proof pressure for the specified time without any leaks or visible permanent deformation.

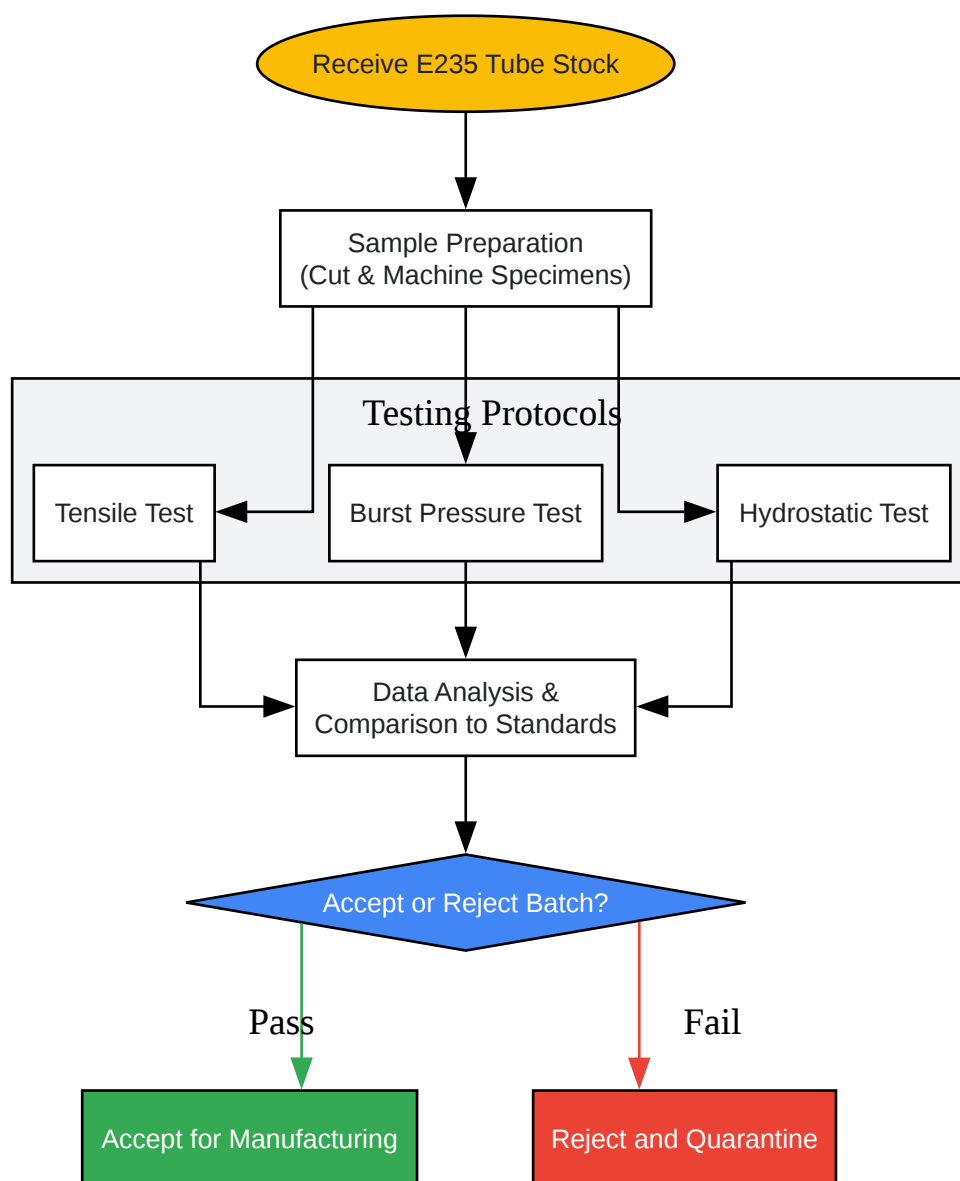
Visualizations

The following diagrams illustrate key logical relationships and workflows related to the application and testing of **E235** steel in hydraulic systems.



[Click to download full resolution via product page](#)

Caption: Logical pathway for selecting **E235** steel for hydraulic systems.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quality control of **E235** steel tubes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. botopsteelpipes.com [botopsteelpipes.com]
- 2. BS EN 10305-1:2016 - TC | 30 Apr 2016 | BSI Knowledge [knowledge.bsigroup.com]
- 3. compass-hydraulic.com [compass-hydraulic.com]
- 4. hoseassemblytips.com [hoseassemblytips.com]
- 5. Seamless Steel tube E355, EN 10305-1 - Tan Gia Bao [theptangiabao.com]
- 6. kingdaflex.com [kingdaflex.com]
- 7. How to burst test safely, cleanly and with complete control [sarum-hydraulics.co.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for E235 Steel in Hydraulic Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663354#application-of-e235-steel-in-hydraulic-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

